

# Technical Guide: Physicochemical Properties of 3-Bromo-5-(trifluoromethoxy)phenol

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## Compound of Interest

Compound Name:	3-Bromo-5-(trifluoromethoxy)phenol
Cat. No.:	B598934

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This technical guide provides a detailed overview of the known physical properties of **3-Bromo-5-(trifluoromethoxy)phenol**, with a particular focus on its melting point. It includes a summary of its physicochemical data, a detailed experimental protocol for melting point determination, and a plausible synthetic pathway.

## Core Physical Properties

While an experimentally determined melting point for **3-Bromo-5-(trifluoromethoxy)phenol** is not readily available in the cited literature, other key physical and chemical properties have been reported. These are summarized in the table below. The lack of a specific melting point may be due to the compound being a liquid or having a very low melting point at room temperature.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrF <sub>3</sub> O	
Molecular Weight	257.01 g/mol	
Boiling Point	230.4 ± 35.0 °C at 760 mmHg	
CAS Number	1197239-47-6	<a href="#">[1]</a> <a href="#">[2]</a>

# Experimental Protocol: Melting Point Determination

The determination of a melting point is a fundamental technique for assessing the purity of a crystalline solid organic compound. A pure substance will typically melt over a narrow temperature range. The presence of impurities generally causes a depression of the melting point and a broadening of the melting range. The following is a general protocol for the determination of the melting point of a solid organic compound like a phenol derivative, should a solid sample be obtained.

## Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer (calibrated)

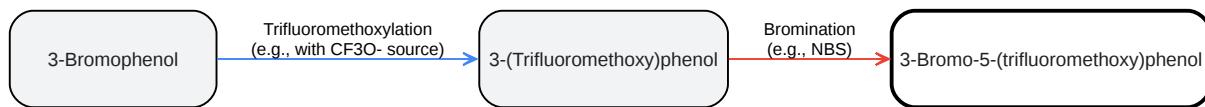
## Procedure:

- Sample Preparation:
  - Ensure the sample is completely dry. If necessary, dry the sample in a desiccator.
  - Place a small amount of the compound on a clean, dry watch glass.
  - Use a spatula to crush the sample into a fine powder. For more consistent results, use a mortar and pestle to grind the crystals.
- Packing the Capillary Tube:
  - Press the open end of a capillary tube into the powdered sample. A small amount of the solid will be forced into the tube.
  - Tap the sealed end of the capillary tube gently on a hard surface to pack the solid down.

- Repeat until the packed sample is approximately 2-3 mm high.
- Melting Point Measurement:
  - Place the packed capillary tube into the sample holder of the melting point apparatus.
  - If the approximate melting point is unknown, a preliminary rapid heating can be performed to determine a rough range.
  - For an accurate measurement, heat the sample at a slow, steady rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
  - Observe the sample through the magnifying lens.
  - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
  - Record the temperature at which the last crystal of the solid melts (the end of the melting range).
- Data Recording:
  - The melting point is recorded as a range from the temperature at which melting begins to the temperature at which it is complete.
  - For high accuracy, the determination should be repeated at least twice, and the results should be consistent.

## Plausible Synthetic Pathway

While a specific synthetic protocol for **3-Bromo-5-(trifluoromethoxy)phenol** was not found, a plausible route can be inferred from the synthesis of similar halogenated and fluorinated phenols. The following diagram illustrates a potential synthetic workflow starting from 3-bromophenol. This process involves trifluoromethoxylation followed by a bromination step.



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Caption: A plausible synthetic workflow for **3-Bromo-5-(trifluoromethoxy)phenol**.

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## References

- 1. 3-Bromo-5-(trifluoromethoxy)phenol | 1197239-47-6 [chemicalbook.com]
- 2. 1197239-47-6|3-Bromo-5-(trifluoromethoxy)phenol|BLD Pharm [bldpharm.com]
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